

# An In-Depth Technical Guide to the Safety of Ethyltriphenylphosphonium Iodide

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## Compound of Interest

Compound Name: Ethyltriphenylphosphonium iodide

Cat. No.: B128696

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## Introduction

**Ethyltriphenylphosphonium iodide** (ETPPI) is a quaternary phosphonium salt with a wide range of applications in chemical synthesis, serving as a key reagent in Wittig reactions and as a phase-transfer catalyst. Its utility in the formation of carbon-carbon double bonds makes it a valuable tool in the synthesis of complex organic molecules, including pharmaceuticals and other biologically active compounds. This guide provides a comprehensive overview of the safety data for **ethyltriphenylphosphonium iodide**, intended to inform researchers, scientists, and drug development professionals on its safe handling, storage, and potential hazards. The information is compiled from various Safety Data Sheets (SDSs) and toxicological literature.

## Hazard Identification and Classification




**Ethyltriphenylphosphonium iodide** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards associated with this compound are acute oral toxicity and serious eye damage.<sup>[1][2]</sup>

## GHS Classification

The GHS classification for **ethyltriphenylphosphonium iodide** is summarized in the table below.

| Hazard Class   | Category   | Hazard Statement   |
|--|------------|--|
| Acute Toxicity, Oral                                   | Category 3 | H301: Toxic if swallowed[3]                                      |
| Serious Eye Damage/Eye Irritation                      | Category 1 | H318: Causes serious eye damage[1][2]                            |
| Hazardous to the aquatic environment, long-term hazard | Category 1 | H410: Very toxic to aquatic life with long lasting effects[2][4] |

## GHS Pictograms and Signal Word

- Pictograms:
  -  alt text
  -  alt text
  -  alt text
- Signal Word: Danger[1][3]

## Hazard and Precautionary Statements

A comprehensive list of hazard and precautionary statements is provided in the table below.

| Type                       | Code  | Statement   |
|----------------------------|---|---|
| Hazard                     | H301  | Toxic if swallowed.[3]  |
| H318                       | Causes serious eye damage.<br>[1][2]  |   |
| H410                       | Very toxic to aquatic life with long lasting effects.[2][4]   |   |
| Precautionary (Prevention) | P264  | Wash skin thoroughly after handling.                                      |
| P270                       | Do not eat, drink or smoke when using this product.[2][5]   |   |
| P273                       | Avoid release to the environment.[2]  |   |
| P280                       | Wear protective gloves/ protective clothing/ eye protection/ face protection.[1][6][5]  |   |
| Precautionary (Response)   | P301 + P310   | IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[3][6] |
| P305 + P351 + P338         | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7] |   |
| P310                       | Immediately call a POISON CENTER or doctor/physician.   |   |
| P330                       | Rinse mouth.[2]   |   |
| P391                       | Collect spillage.[2]  |   |
| Precautionary (Storage)    | P405  | Store locked up.[2][5]  |

Precautionary (Disposal)

P501

Dispose of contents/container to an approved waste disposal plant.[\[6\]](#)

## Physical and Chemical Properties

The physical and chemical properties of **ethyltriphenylphosphonium iodide** are summarized in the following table. Data is compiled from various supplier SDSs and chemical databases.

| Property          | Value  |
|-------------------|--|
| Appearance        | White to off-white or pale yellow crystalline powder <a href="#">[8]</a>   |
| Odor              | Odorless <a href="#">[9]</a>   |
| Molecular Formula | C <sub>20</sub> H <sub>20</sub> IP <a href="#">[8]</a>   |
| Molecular Weight  | 418.25 g/mol <a href="#">[8]</a>   |
| Melting Point     | 164-168 °C (lit.) <a href="#">[10]</a>   |
| Boiling Point     | Decomposes before boiling <a href="#">[11]</a>   |
| Flash Point       | 226 °C (Setaflash, Closed Cup) <a href="#">[9]</a>   |
| Solubility        | Soluble in water. Soluble in polar solvents like ethanol, methanol, and DMSO; sparingly soluble in water. <a href="#">[11]</a> |
| Density           | 1.5 g/cm <sup>3</sup> <a href="#">[11]</a>   |
| Vapor Pressure    | Not applicable <a href="#">[9]</a>   |

## Toxicological Information

The primary toxicological concerns for **ethyltriphenylphosphonium iodide** are its acute oral toxicity and its potential to cause serious eye damage.

## Acute Toxicity

- Oral: **Ethyltriphenylphosphonium iodide** is classified as Category 3 for acute oral toxicity, meaning it is toxic if swallowed.[1][6] The median lethal dose (LD50) in rats has been reported as 79 mg/kg.[6]

## Skin and Eye Irritation

- Skin: May cause skin irritation.[9]
- Eyes: Causes serious eye damage (Category 1).[1][2] Contact can lead to irreversible eye damage.

## Chronic Exposure

Prolonged or repeated exposure may cause irritation to the skin and eyes.[9] There is a general concern that phosphonium compounds may cause nervous system injury after prolonged exposure, based on animal data.[9]

## Carcinogenicity, Mutagenicity, and Reproductive Toxicity

There is no information available to indicate that **ethyltriphenylphosphonium iodide** is carcinogenic, mutagenic, or a reproductive toxin.[1]

## Experimental Protocols

### Acute Oral Toxicity - Up-and-Down Procedure (UDP) based on OECD Test Guideline 425

The acute oral toxicity of **ethyltriphenylphosphonium iodide** is determined using a stepwise procedure where the dose for each subsequent animal is adjusted up or down depending on the outcome for the previous animal. This method is designed to estimate the LD50 using a minimal number of animals.

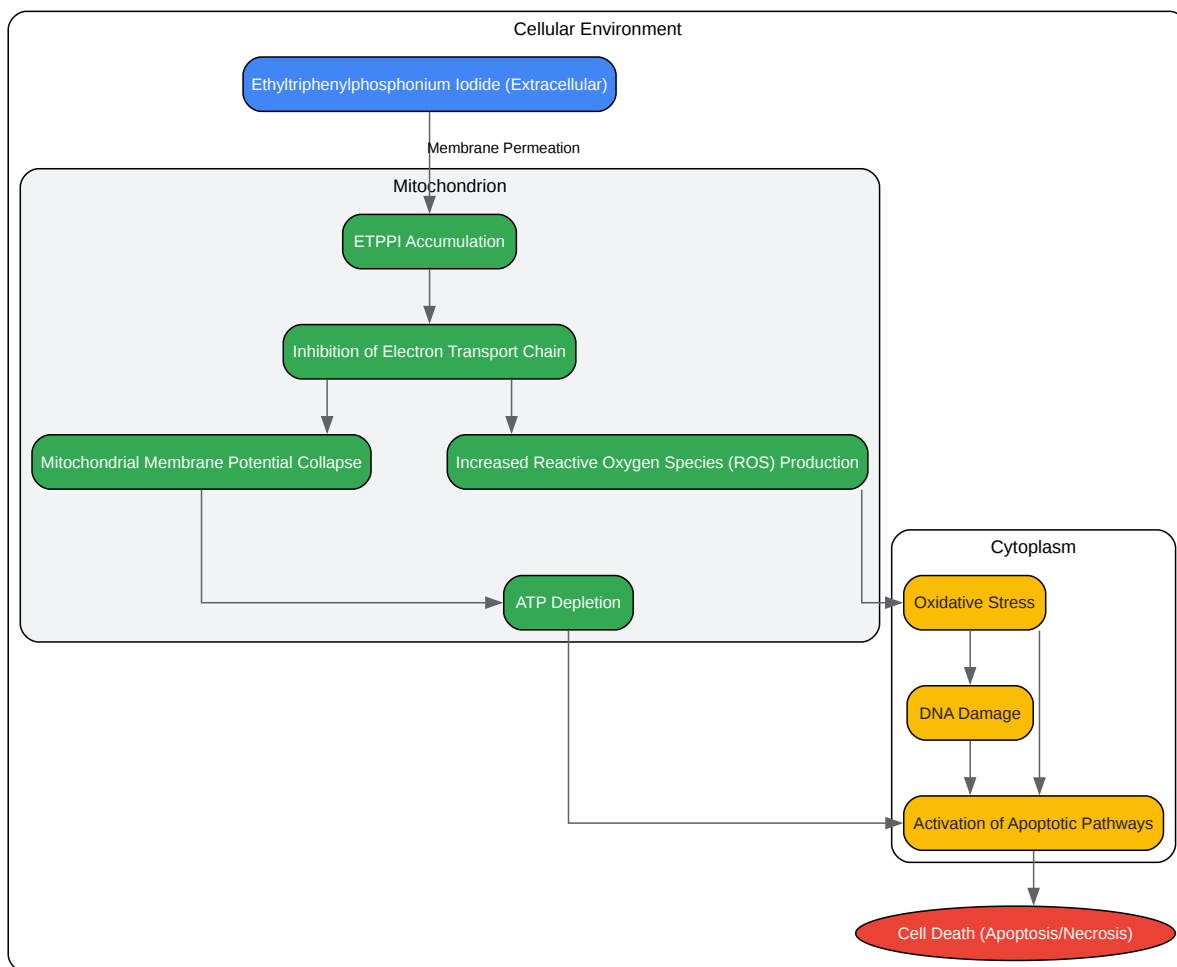


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**Figure 1.** Experimental workflow for an acute oral toxicity study.

## Potential Signaling Pathways of Toxicity

The precise molecular mechanisms of **ethyltriphenylphosphonium iodide** toxicity are not fully elucidated. However, based on the known toxic effects of other quaternary phosphonium salts, a plausible mechanism involves the disruption of mitochondrial function. Due to their lipophilic and cationic nature, these compounds can readily cross cell membranes and accumulate in the mitochondria, which have a large negative membrane potential.

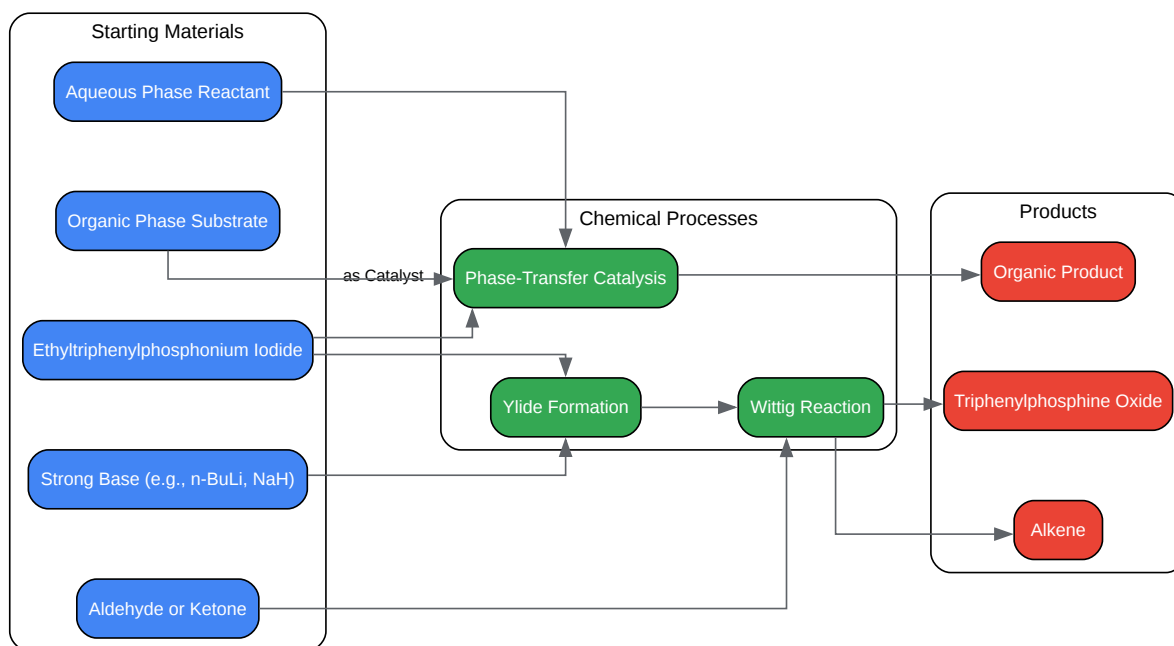


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**Figure 2.** Plausible signaling pathway for ETPPI-induced cytotoxicity.

# Applications and Logical Relationships in Synthesis

**Ethyltriphenylphosphonium iodide** is a versatile reagent in organic synthesis, primarily utilized in the Wittig reaction and as a phase-transfer catalyst.



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**Figure 3.** Logical relationships of ETPPI in synthetic applications.

## Safe Handling and Storage

### Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[3]

- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.[3]
- Respiratory Protection: Use a NIOSH/MSHA-approved respirator if dust is generated.[1]  
Work in a well-ventilated area, preferably in a chemical fume hood.[1]

## Handling

- Avoid contact with skin, eyes, and clothing.[1]
- Avoid breathing dust.[1]
- Wash hands thoroughly after handling.[1]
- Do not eat, drink, or smoke in the work area.[1]

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][3]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1]
- Store locked up.[1]

## First Aid and Emergency Procedures

### First Aid Measures

- If Swallowed: Immediately call a POISON CENTER or doctor/physician.[1][3] Rinse mouth. Do NOT induce vomiting.[1]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1] Immediately call a POISON CENTER or doctor/physician.[1]
- If on Skin: Wash off immediately with plenty of water for at least 15 minutes.[1] Remove contaminated clothing.
- If Inhaled: Move person into fresh air. If not breathing, give artificial respiration.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or foam.  
[1]
- Unsuitable Extinguishing Media: No information available.
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides, phosphorus oxides, and hydrogen iodide.[1][3]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

## Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment. Avoid dust formation. Keep unnecessary personnel away.[1]
- Environmental Precautions: Do not let product enter drains.[3]
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal.[1]  
Avoid generating dust.

## Conclusion

**Ethyltriphenylphosphonium iodide** is a valuable reagent in organic synthesis but poses significant health hazards, primarily acute oral toxicity and the risk of serious eye damage. A thorough understanding of its properties and adherence to strict safety protocols are essential for its safe use. Researchers and laboratory personnel must utilize appropriate personal protective equipment, handle the compound in well-ventilated areas, and be prepared for emergency situations. By following the guidelines outlined in this document, the risks associated with **ethyltriphenylphosphonium iodide** can be effectively managed, ensuring a safe research environment.

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